

Sikokianin E CAS number and molecular weight

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Compound of Interest

Compound Name: *Sikokianin E*

Cat. No.: *B13732532*

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Sikokianin E: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available physicochemical data for **Sikokianin E**, a member of the biflavonoid family. Due to the limited publicly available research on **Sikokianin E**, this document also presents detailed experimental protocols and signaling pathway information for the closely related and more extensively studied analogs, Sikokianin A and Sikokianin C. This information serves as a valuable reference point for researchers interested in the potential biological activities of this class of compounds.

Physicochemical Properties of Sikokianin E

The fundamental molecular identifiers for **Sikokianin E** are summarized in the table below. This data is essential for the accurate identification and quantification of the compound in experimental settings.

Property	Value	Source
CAS Number	2253791-96-5	[1]
Molecular Weight	959.16 g/mol	
Molecular Formula	C42H42O	

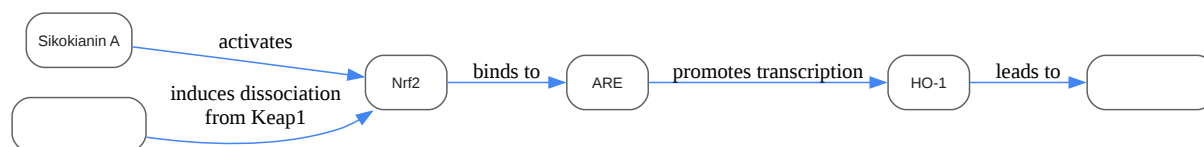
In-Depth Analysis of Related Compounds

Given the scarcity of specific data for **Sikokianin E**, this section details the biological activities and mechanisms of action for Sikokianin A and C. These compounds share a common structural backbone and offer insights into the potential therapeutic applications of **Sikokianin E**.

Sikokianin A: Neuroprotective Effects

Sikokianin A has demonstrated neuroprotective properties in preclinical studies. Research indicates that it can protect neuronal cells from injury by mitigating oxidative stress and activating the Nrf2 signaling pathway.

The neuroprotective effect of Sikokianin A is associated with the activation of the Nrf2/HO-1 signaling pathway. Under conditions of oxidative stress, Sikokianin A promotes the nuclear translocation of Nrf2, which in turn upregulates the expression of antioxidant enzymes like Heme Oxygenase-1 (HO-1).



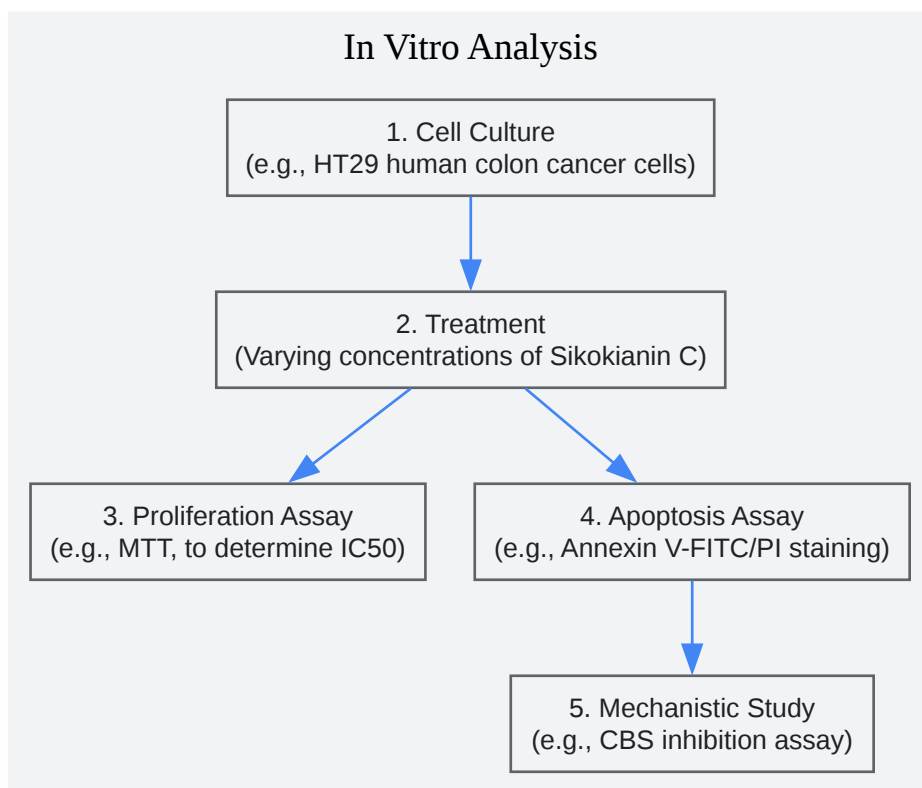
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Caption: Signaling pathway of Sikokianin A's neuroprotective action.

Sikokianin C: A Selective Cystathionine β -Synthase (CBS) Inhibitor with Anti-Cancer Activity

Sikokianin C has been identified as a potent and selective inhibitor of cystathionine β -synthase (CBS), an enzyme implicated in the proliferation of certain cancers.^[1] Its inhibitory action on CBS leads to anti-tumor effects, particularly in human colon cancer.^[1]

The following outlines a typical experimental workflow for evaluating the anti-cancer properties of a compound like Sikokianin C in vitro.



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References

- 1. Antitumor effect of sikokianin C, a selective cystathionine β -synthase inhibitor, against human colon cancer in vitro and in vivo - MedChemComm (RSC Publishing) [pubs.rsc.org]
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